

Alintegimod (7HP-349) solubility in DMSO and cell media

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Compound of Interest

Compound Name: *Alintegimod*

Cat. No.: *B12399455*

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Alintegimod (7HP-349) Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information for the effective use of **Alintegimod** (7HP-349) in experimental settings. Below you will find frequently asked questions and troubleshooting guidance regarding its solubility in DMSO and cell media.

Frequently Asked Questions (FAQs)

Q1: What is **Alintegimod** (7HP-349) and what is its mechanism of action?

Alintegimod is an orally bioavailable, small molecule, allosteric activator of the integrin cell adhesion receptors VLA-4 (integrin $\alpha4\beta1$) and LFA-1 (integrin $\alpha L\beta2$).^{[1][2]} By activating these integrins on the surface of leukocytes, **Alintegimod** promotes their adhesion to their counter-receptors, VCAM-1 and ICAM-1. This enhanced cell-cell adhesion can facilitate T-cell activation and infiltration into tumors, potentially boosting anti-cancer immune responses.^{[1][2]}

Q2: What is the recommended solvent for dissolving **Alintegimod** (7HP-349)?

The recommended solvent for creating a stock solution of **Alintegimod** is dimethyl sulfoxide (DMSO). While specific quantitative solubility is not widely published, it is generally reported to be soluble in DMSO.

Q3: How should I prepare a stock solution of **Alintegimod** in DMSO?

To prepare a stock solution, it is recommended to use anhydrous, high-quality DMSO. For guidance on preparing stock solutions for in vitro use, please refer to the detailed protocol in the "Experimental Protocols" section below.

Q4: What is the solubility of **Alintegimod** in aqueous solutions or cell culture media?

Alintegimod has low aqueous solubility. Direct dissolution in water or saline is not recommended. For cell culture experiments, a concentrated stock solution in DMSO should be prepared first and then diluted into the aqueous-based cell culture medium to the final desired concentration.

Q5: How should I store **Alintegimod** powder and its stock solution?

- Powder: Store the solid compound at -20°C for long-term storage.
- DMSO Stock Solution: Aliquot the stock solution into smaller volumes to minimize freeze-thaw cycles and store at -80°C for long-term stability. For short-term use, storage at -20°C is also acceptable.

Experimental Protocols

Protocol for Preparation of **Alintegimod** Stock Solution

- Materials:
 - **Alintegimod** (7HP-349) powder
 - Anhydrous, sterile dimethyl sulfoxide (DMSO)
 - Sterile, polypropylene microcentrifuge tubes
- Procedure:
 1. Equilibrate the **Alintegimod** powder vial and anhydrous DMSO to room temperature before opening to prevent moisture condensation.
 2. Weigh the desired amount of **Alintegimod** powder in a sterile microcentrifuge tube.

3. Add the calculated volume of DMSO to achieve the desired stock concentration (e.g., 10 mM).
4. Vortex the solution gently until the **Alintegimod** is completely dissolved. Gentle warming to 37°C can aid in dissolution if necessary.
5. Aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles.
6. Store the aliquots at -80°C.

Protocol for Diluting Alintegimod into Cell Culture Media

- Materials:
 - Prepared **Alintegimod** DMSO stock solution
 - Pre-warmed (37°C) cell culture medium
- Procedure:
 1. Thaw an aliquot of the **Alintegimod** DMSO stock solution at room temperature.
 2. Calculate the volume of the stock solution needed to achieve the final desired concentration in your cell culture medium. Crucially, ensure the final concentration of DMSO in the media is non-toxic to your cells (typically $\leq 0.5\%$, and ideally $\leq 0.1\%$).
 3. Add the calculated volume of the stock solution to the pre-warmed cell culture medium dropwise while gently vortexing or swirling the medium. This rapid dispersal is critical to prevent precipitation.
 4. Visually inspect the medium to ensure no precipitation has occurred.
 5. Use the freshly prepared medium for your experiment immediately.

Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Precipitation upon dilution in cell media	The concentration of Alintegimod exceeds its solubility limit in the final aqueous medium.	- Ensure the final DMSO concentration is sufficient to maintain solubility, but remains non-toxic to cells.- Add the DMSO stock solution to pre-warmed (37°C) media while vortexing to facilitate rapid mixing.- Consider using a lower final concentration of Alintegimod.- For some hydrophobic compounds, media containing serum may improve solubility due to protein binding.
Compound appears difficult to dissolve in DMSO	The compound may require more energy to dissolve, or the DMSO may have absorbed moisture.	- Gently warm the solution to 37°C.- Use fresh, anhydrous DMSO.- Increase the volume of DMSO to create a more dilute stock solution.
Inconsistent experimental results	Potential degradation of the compound due to improper storage or multiple freeze-thaw cycles.	- Always use freshly prepared dilutions in cell media.- Ensure stock solutions are aliquoted and stored at -80°C.- Minimize exposure of the stock solution to light.

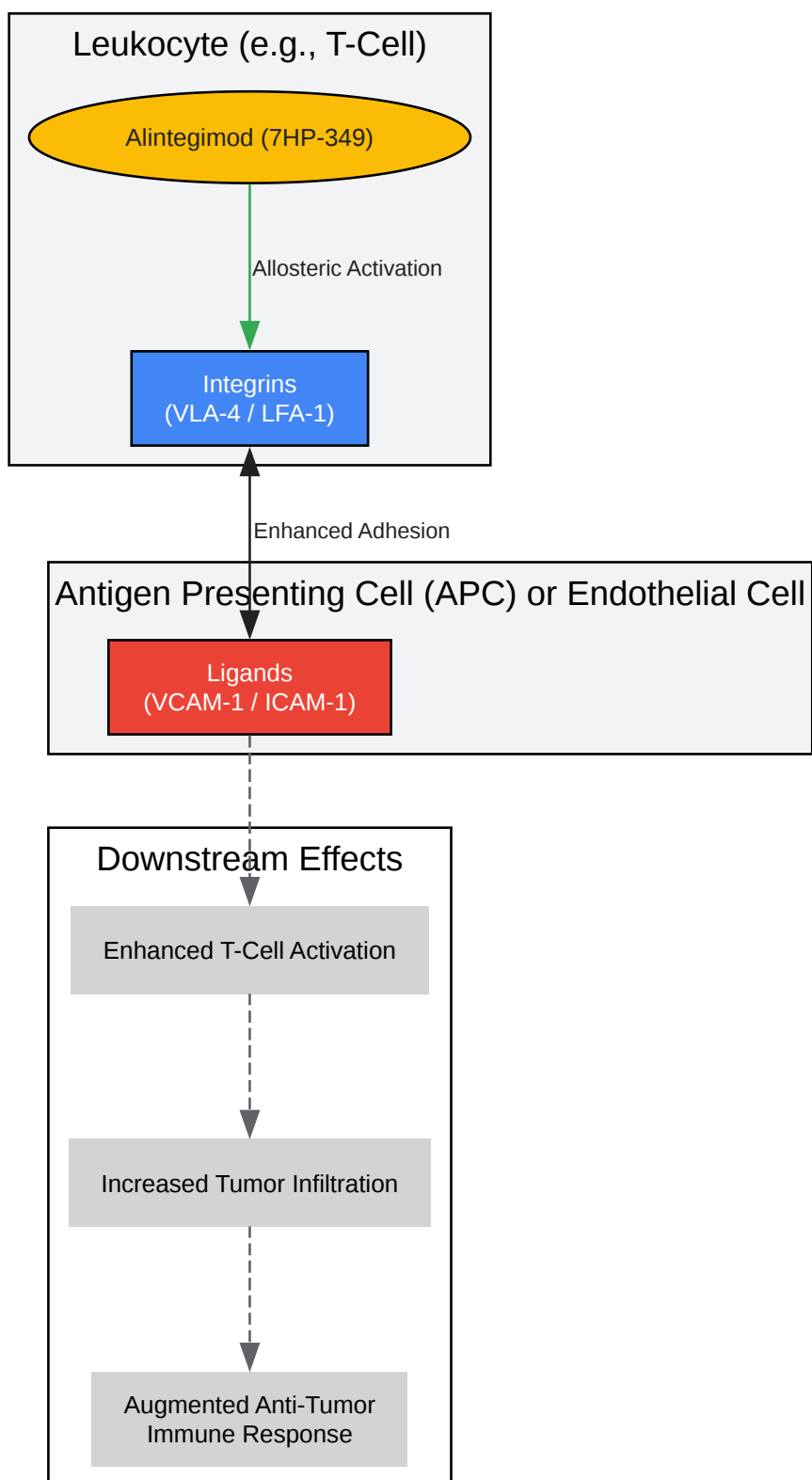
Data Presentation

Table 1: Physicochemical Properties of **Alintegimod** (7HP-349)

Property	Value
Molecular Formula	C ₂₈ H ₃₂ N ₂ O ₆ S ₄
Molecular Weight	620.81 g/mol
Appearance	Solid
Primary Solvent	Dimethyl sulfoxide (DMSO)

Visualizations

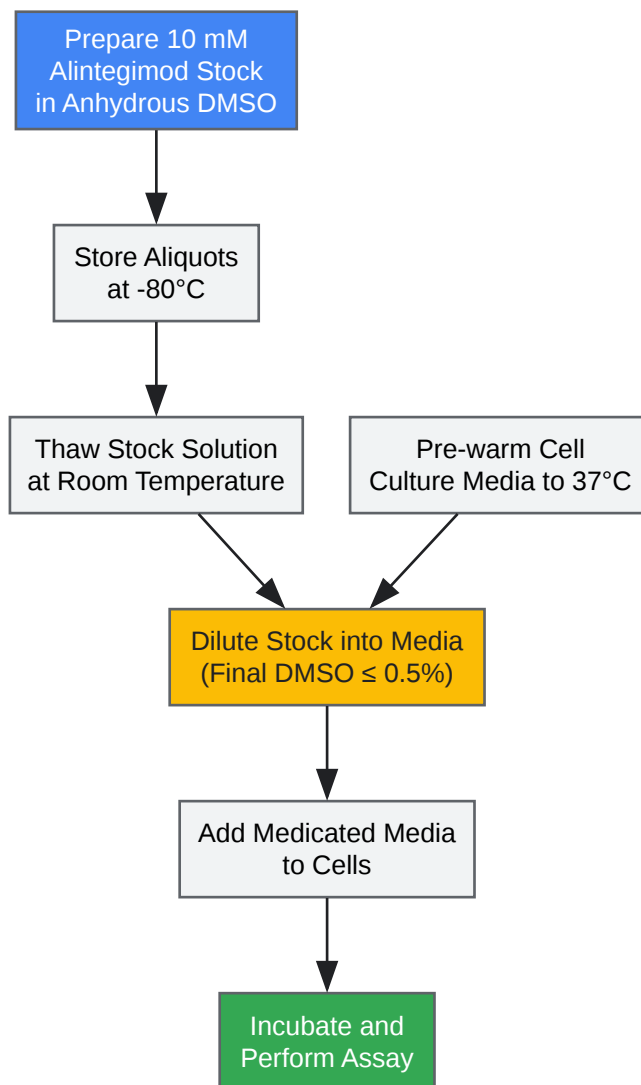
Alintegimod (7HP-349) Signaling Pathway



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Caption: Mechanism of action of **Alintegimod** (7HP-349).

Experimental Workflow for Cell-Based Assays



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Caption: Workflow for preparing **Alintegimod** for cell culture.

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References

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- 2. Alintegimod (7HP-349) | Integrin | 1378535-08-0 | Invivochem [invivochem.com]
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